

Operational Guide: Safe Handling & Logistics for N-butyl-4-hydroxybenzene-1-sulfonamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-butyl-4-hydroxybenzene-1-sulfonamide*

CAS No.: 3077-63-2

Cat. No.: B3382119

[Get Quote](#)

Executive Safety Summary

N-butyl-4-hydroxybenzene-1-sulfonamide (CAS: 3077-63-2) is a functionalized sulfonamide intermediate frequently employed in medicinal chemistry and drug discovery workflows. While valuable as a building block, it presents distinct risks regarding mucosal irritation and acute toxicity upon ingestion.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a field-tested operational framework. The primary safety objective is the prevention of particulate inhalation and dermal absorption, as the compound is a solid irritant that can mobilize easily in organic solvents.

Immediate Critical Actions:

- **Respiratory Zone:** All open handling of the neat solid must occur within a certified chemical fume hood or powder containment balance enclosure.

- **Dermal Barrier:** Standard nitrile gloves are sufficient for the solid; however, double-gloving is mandatory when the compound is solvated in carriers like DMSO or Methanol.
- **Decontamination:** The compound is lipophilic; water alone is ineffective for cleaning. Use an alcohol-based surfactant or organic solvent wash.

Chemical Profile & Hazard Analysis

Understanding the physicochemical nature of the target compound drives the safety protocol.

Property	Specification	Operational Implication
CAS Number	3077-63-2	Unique identifier for waste tagging and inventory.
Physical State	Solid (Powder)	High risk of dust generation during weighing.
Melting Point	77–81 °C	Stable at RT; avoid high-heat drying without ventilation.
Solubility	DMSO, Methanol, EtOAc	Readily absorbs through skin when dissolved.
GHS Signal	WARNING	Requires active attention, not just passive awareness.

GHS Hazard Classification[1][2]

- H302: Harmful if swallowed (Acute Toxicity, Oral).[1]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation (Specific Target Organ Toxicity).[1][2][3]

Personal Protective Equipment (PPE) Matrix

This matrix is designed to scale protection based on the energy and potential exposure of the task.

Task Category	Respiratory Protection	Hand Protection	Eye/Face Protection	Body Protection
A. Storage & Transport (Sealed containers)	None required if ventilation is adequate.[3]	Single Nitrile (4 mil)	Safety Glasses (Side shields)	Standard Lab Coat (Cotton/Poly)
B. Weighing & Transfer (Open solid)	Fume Hood (Sash <18") or N95 if hood unavailable (Not recommended).	Single Nitrile (4 mil)	Safety Goggles (Tight-fitting)	Lab Coat + Tyvek Sleeves (optional)
C. Solubilization & Synthesis (Dissolved in organic solvent)	Fume Hood (Mandatory).	Double Nitrile (Outer: 4 mil, Inner: 2 mil) or Silver Shield® for prolonged contact.	Safety Goggles + Face Shield (if splash risk)	Lab Coat + Chemical Apron
D. Spill Cleanup (Solid or Liquid)	Half-face respirator with P100/OV cartridges.	Double Nitrile or Butyl Rubber (for large solvent spills).	Safety Goggles	Tyvek Suit (for large quantities >100g)

Operational Handling Protocols

Workflow 1: Precision Weighing & Solubilization

The highest risk of exposure occurs during the transition from solid to solution. The following logic flow ensures containment.



[Click to download full resolution via product page](#)

Figure 1: Safe handling workflow for **N-butyl-4-hydroxybenzene-1-sulfonamide**, emphasizing containment during the solid-to-liquid transition.

Protocol Steps:

- **Engineering Setup:** Ensure the fume hood is operating at a face velocity of 80–100 fpm. Clear the workspace of unnecessary clutter to prevent turbulence.
- **Static Control:** Sulfonamide powders can be static-prone. Use an anti-static gun or ionizer bar near the balance to prevent "flying" powder, which increases inhalation risk.
- **Solvent Addition:** When adding solvent (e.g., DMSO), do so slowly down the side of the vessel to avoid displacing air laden with powder particles.
- **Labeling:** Immediately label the solution with the compound name, solvent, concentration, and date.

Emergency Response & Decontamination

Exposure Response[4][5][6]

- **Ocular:** Immediately flush with eyewash station for 15 minutes. Hold eyelids open. The compound is an irritant (H319); rapid dilution is critical to prevent corneal damage.
- **Dermal:**
 - **Solid contact:**[2] Brush off gently, then wash with soap and water.
 - **Solution contact:** Remove contaminated gloves/clothing immediately. Wash skin with soap and water.[2][3][4] Do not use ethanol on skin, as it may enhance absorption of the sulfonamide.
- **Inhalation:** Move to fresh air. If breathing is difficult, seek medical attention (H335).

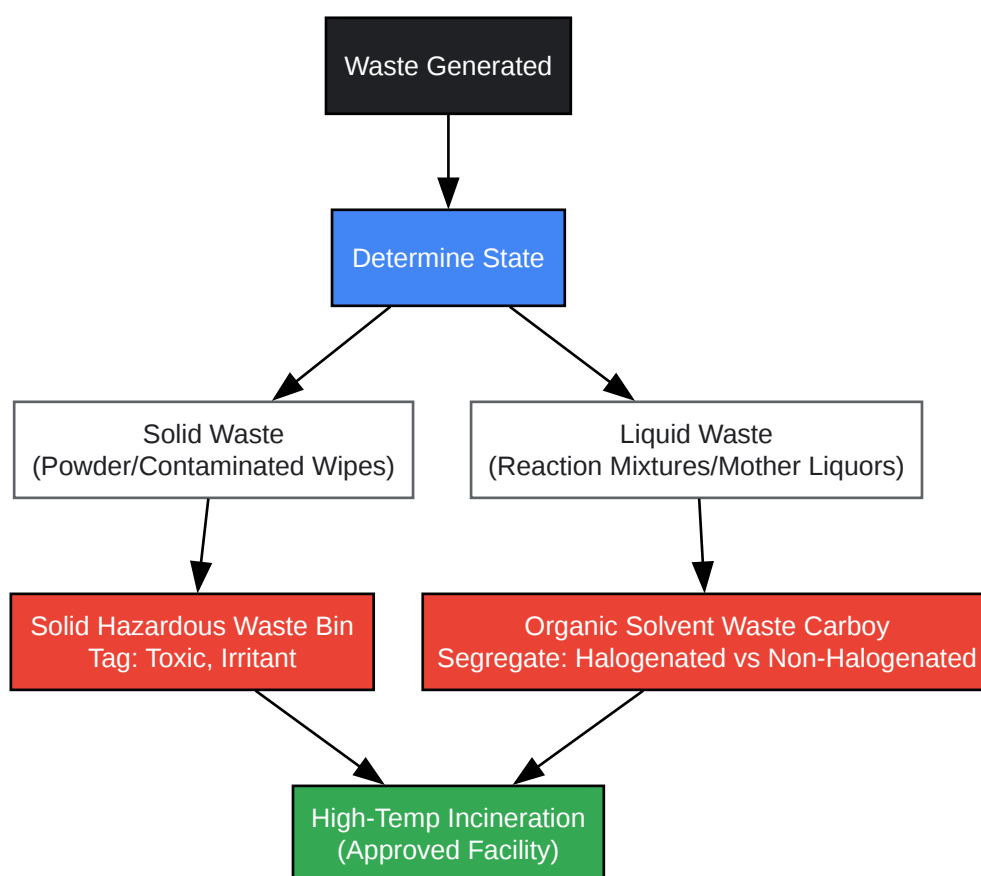
Spill Cleanup Logic

For a small solid spill (<10 g):

- Isolate: Mark the area.
- Dampen: Cover the powder with a paper towel dampened with isopropyl alcohol (not water, to prevent beading/spreading).
- Collect: Scoop up the damp material to prevent dust generation.
- Wash: Clean the surface with a detergent solution followed by an acetone or ethanol rinse to remove lipophilic residues.

Waste Disposal & Logistics

Proper disposal prevents environmental contamination and regulatory fines.



[Click to download full resolution via product page](#)

Figure 2: Decision tree for segregating **N-butyl-4-hydroxybenzene-1-sulfonamide** waste streams.

Disposal Specifications:

- Tagging: Waste containers must be clearly labeled with "**N-butyl-4-hydroxybenzene-1-sulfonamide**" and hazard codes (Irritant, Toxic).
- Segregation: Do not mix with strong oxidizers (e.g., nitric acid waste) as sulfonamides can react vigorously.
- Container: Use High-Density Polyethylene (HDPE) or glass containers.

References

- PubChem. (n.d.).^[1] N-butyl-4-hydroxybenzenesulfonamide (CID 11736345) - Safety and Hazards. National Library of Medicine. Retrieved October 26, 2023, from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.).^[1] C&L Inventory: **N-butyl-4-hydroxybenzene-1-sulfonamide**. Retrieved October 26, 2023, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. N-Butyl-4-hydroxybenzenesulfonamide | C₁₀H₁₅NO₃S | CID 11736345 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. assets.thermofisher.cn [\[assets.thermofisher.cn\]](https://assets.thermofisher.cn)
- 3. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- 4. chemicalbook.com [\[chemicalbook.com\]](https://chemicalbook.com)
- To cite this document: BenchChem. [Operational Guide: Safe Handling & Logistics for N-butyl-4-hydroxybenzene-1-sulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3382119/docs#operational-guide-safe-handling-logistics-for-n-butyl-4-hydroxybenzene-1-sulfonamide\]](https://www.benchchem.com/product/b3382119/docs#operational-guide-safe-handling-logistics-for-n-butyl-4-hydroxybenzene-1-sulfonamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)